

5-Fluoro-2-nitroanisole: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: 5-Fluoro-2-nitroanisole

Cat. No.: B157042

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazards associated with **5-Fluoro-2-nitroanisole** (CAS No. 448-19-1). The information is intended to support risk assessment and the implementation of safe handling procedures in a laboratory and drug development setting. This document compiles available data on the substance's properties, hazards, and recommended safety protocols.

Chemical and Physical Properties

5-Fluoro-2-nitroanisole is a fluorinated nitroaromatic compound.^[1] Its physical and chemical properties are summarized in the table below.


Property	Value	Reference(s)
Molecular Formula	C ₇ H ₆ FNO ₃	
Molecular Weight	171.13 g/mol	
Appearance	White to light yellow crystalline solid/powder	[2]
Melting Point	47-52 °C	[3]
Boiling Point	272 °C	[3]
Storage Temperature	Room temperature, in a cool, dry place	[3]


Hazard Identification and Classification

5-Fluoro-2-nitroanisole is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements based on available data.[2][4]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

GHS Pictograms:

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Signal Word: Warning [2]

Toxicological Information

While specific quantitative toxicological data such as LD50 values from acute toxicity studies are not readily available in the public domain, the GHS classification indicates significant health hazards. Prolonged or repeated exposure may lead to toxic effects, including potential damage to the liver and kidneys. [1]

Acute Toxicity

The classification "Acute Toxicity, Oral, Category 4" (H302: Harmful if swallowed) is based on general toxicological assessments. [2][4]The precise median lethal dose (LD50) for oral, dermal, or inhalation routes has not been identified in the reviewed literature.

Skin and Eye Irritation

5-Fluoro-2-nitroanisole is classified as a skin irritant (Category 2) and a serious eye irritant (Category 2). [2][4]Direct contact with the skin can cause redness and irritation. [2]Contact with the eyes can lead to serious damage. [2]Specific Draize test scores for skin and eye irritation are not publicly available.

Genotoxicity and Carcinogenicity

Some suppliers indicate that **5-Fluoro-2-nitroanisole** is "Suspected of causing genetic defects" (H341). Nitroaromatic compounds, as a class, are often associated with potential mutagenic activity due to their ability to form DNA adducts following metabolic reduction of the nitro group. [1]However, specific results from mutagenicity studies, such as the Ames test, for this compound are not available in the public literature. There is currently limited data on the carcinogenicity of this specific compound. [1]

Experimental Protocols (General Methodologies)

Detailed experimental results for **5-Fluoro-2-nitroanisole** are not publicly available. However, the following sections describe the general methodologies for key toxicological assessments based on OECD guidelines, which would be applicable to this substance.

Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)

This method involves the administration of the test substance to a group of rodents in a stepwise procedure using a minimum number of animals.

- **Animal Selection:** Healthy, young adult rodents of a single sex (typically females) are used.
- **Housing and Fasting:** Animals are housed in suitable cages and fasted (withholding food, but not water) overnight before dosing.
- **Dose Administration:** The substance is administered orally by gavage in a single dose. The volume is typically limited to 1 mL/100g of body weight.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Endpoint:** The study allows for the classification of the substance into one of the GHS acute toxicity categories.

Skin Irritation - OECD 404 (Acute Dermal Irritation/Corrosion)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

- **Animal Selection:** Healthy, young adult albino rabbits are typically used.
- **Preparation:** A small area of the animal's back is clipped free of fur.
- **Application:** A 0.5 g dose of the solid substance, moistened with a small amount of water, is applied to the prepared skin and covered with a gauze patch and semi-occlusive dressing for 4 hours.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.

- Scoring: The severity of the skin reactions is scored according to a standardized scale.

Eye Irritation - OECD 405 (Acute Eye Irritation/Corrosion)

This test assesses the potential of a substance to cause damage to the eye.

- Animal Selection: Healthy, young adult albino rabbits are used.
- Application: A single dose of 0.1 g of the solid is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- Scoring: Lesions are scored based on a standardized system to determine the irritation potential.

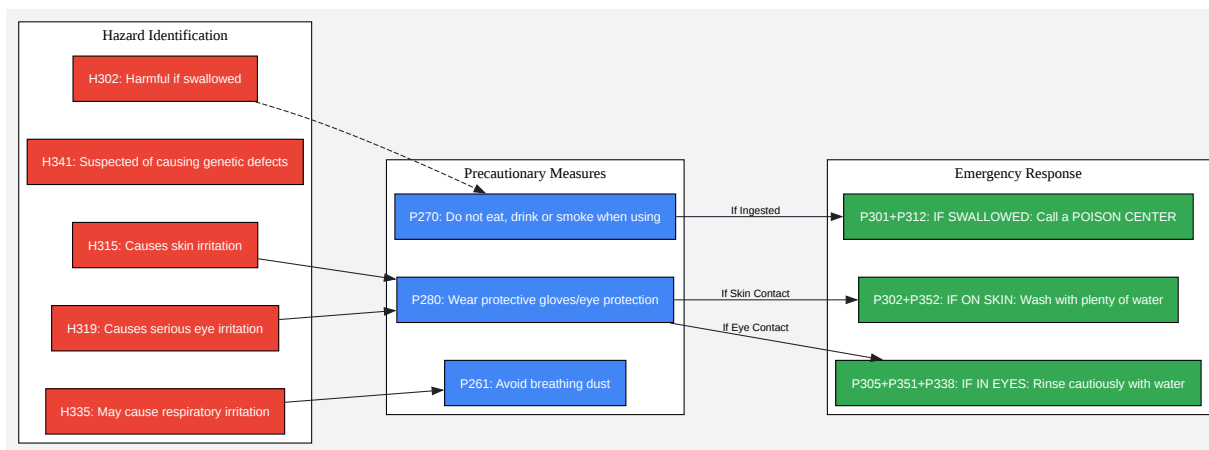
Mutagenicity - OECD 471 (Bacterial Reverse Mutation Test - Ames Test)

This in vitro test is widely used to assess the mutagenic potential of a chemical.

- Test System: Histidine-requiring strains of *Salmonella typhimurium* are used.
- Procedure: The tester strains are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix from rat liver).
- Endpoint: The number of revertant colonies (bacteria that have regained the ability to synthesize histidine) is counted. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the control.

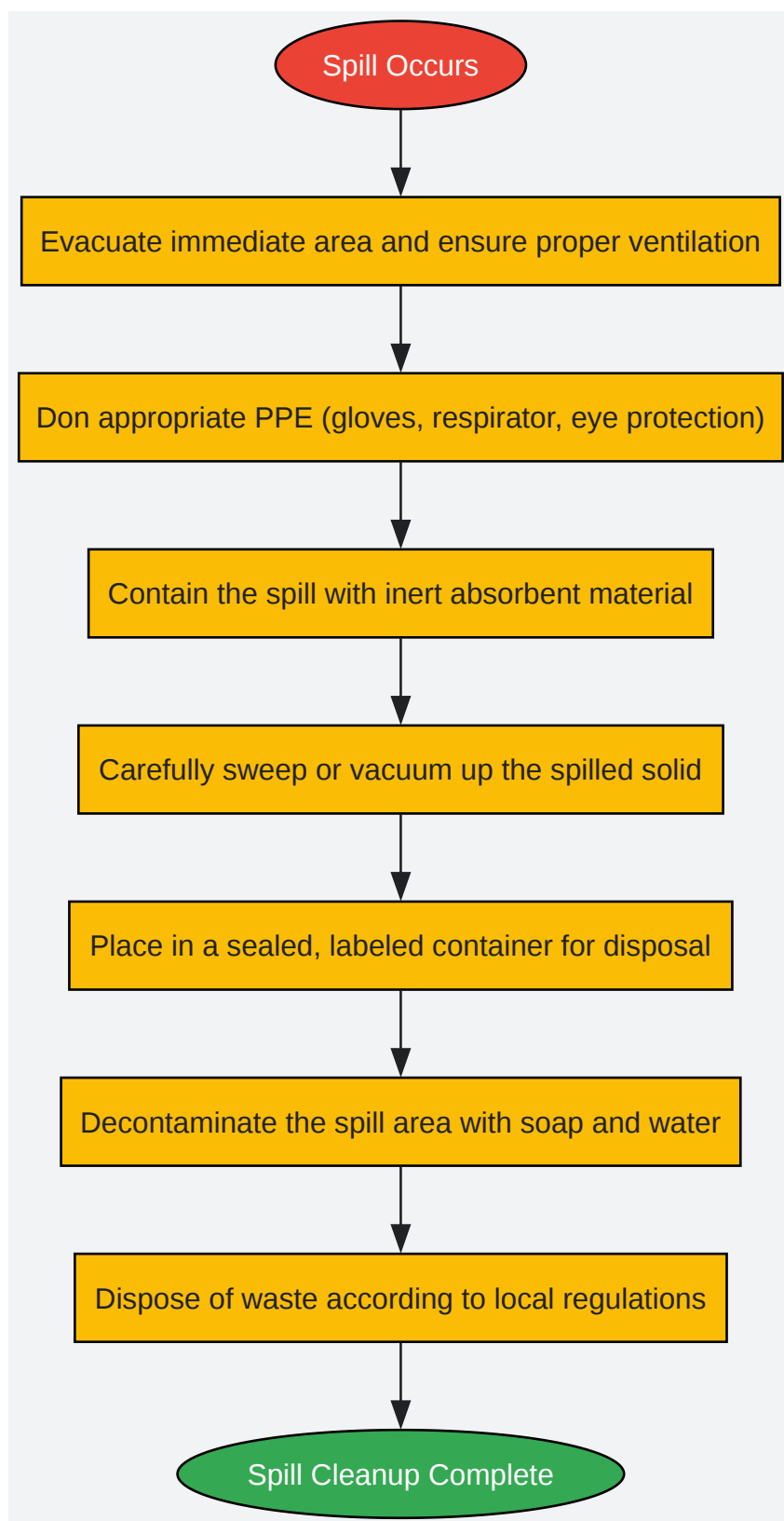
Visualizations

The following diagrams illustrate generalized workflows and logical relationships relevant to the safety and handling of **5-Fluoro-2-nitroanisole**.



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Caption: GHS Hazard and Response Flowchart for **5-Fluoro-2-nitroanisole**.



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Caption: General Spill Cleanup Procedure for Solid **5-Fluoro-2-nitroanisole**.

Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood. [2]* Avoid breathing dust. [2]* Avoid contact with skin, eyes, and clothing. [2]* Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. [2]* Do not eat, drink, or smoke when using this product. [2]* Wash hands thoroughly after handling. [2] Storage:
- Store in a tightly sealed container in a cool, dry, and well-ventilated area. [2]* Store away from incompatible materials such as strong oxidizing agents. [5]* Keep containers locked up. [2]

First Aid Measures

- If Swallowed: Call a poison center or doctor immediately if you feel unwell. Rinse mouth. [2]* If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [2]* If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [2]* If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell. [2]

Fire-Fighting Measures

- Extinguishing Media: Use extinguishing media suitable for the surrounding fire, such as dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. [2]* Specific Hazards: The substance is not combustible but may burn. [2] Combustion may produce corrosive fumes, including nitrogen oxides and hydrogen fluoride. [2]* Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing. [2]

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter the environment. [2] Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive safety data sheet

(SDS) provided by the supplier. Users should always consult the SDS for the most current and complete safety information.

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